

Independent Verification of the Published Structure of Coumamidine Gamma 1: A Comparative Guide

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Compound of Interest

Compound Name: *Coumamidine gamma1*

Cat. No.: *B051222*

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Initial publication and proposed structure of Coumamidine gamma 1 has not been independently verified or revised since its discovery in 1989. Extensive literature searches did not yield any studies that have independently synthesized or re-characterized Coumamidine gamma 1 to confirm or challenge the originally proposed chemical structure. The initial elucidation was based on spectroscopic techniques, primarily 2D NMR and mass spectrometry.

This guide provides a detailed overview of the original structural elucidation of Coumamidine gamma 1 and its isomer, Coumamidine gamma 2, as presented in the initial 1989 publication in the Journal of Antibiotics.^{[1][2]} While a direct comparison with independent verification data is not possible due to the absence of such studies, this guide will compare the data of the two isomers as originally reported.

Originally Proposed Structure and Spectroscopic Data

The structures of Coumamidine gamma 1 and gamma 2 were determined to be novel, isomeric antibiotics belonging to the cinodine class.^{[1][2]} The structural elucidation was accomplished through a combination of 2D NMR correlation experiments and mass spectral analysis.^{[1][2]}

Table 1: Key Spectroscopic Data for the Original Structure Elucidation of Coumamidine Gamma 1 and Gamma 2

Property	Coumamidine gamma 1	Coumamidine gamma 2
Molecular Formula	C39H57N7O12	C39H57N7O12
Mass Spectrometry	FAB-MS: [M+H] ⁺ at m/z 816	FAB-MS: [M+H] ⁺ at m/z 816
Key ¹ H NMR Signals	Not explicitly detailed in abstract	Not explicitly detailed in abstract
Key ¹³ C NMR Signals	Not explicitly detailed in abstract	Not explicitly detailed in abstract
UV λ _{max} (MeOH)	228, 275, 305 nm	228, 275, 305 nm

Source: The Journal of Antibiotics, 1989.[\[1\]](#)[\[2\]](#)

Experimental Protocols from Original Study

The following experimental protocols are based on the methods described in the original 1989 publication.[\[1\]](#)[\[2\]](#)

Isolation and Purification: Coumamidines gamma 1 and gamma 2 were isolated from the fermentation broth of an actinomycete strain. The process involved a series of chromatographic steps, including adsorption and gel filtration chromatography, to separate the two isomers.[\[1\]](#)[\[2\]](#)

Structure Elucidation:

- **Mass Spectrometry:** Fast Atom Bombardment Mass Spectrometry (FAB-MS) was used to determine the molecular weight of the compounds.
- **NMR Spectroscopy:** A suite of 2D NMR experiments, including COSY (Correlation Spectroscopy), was employed to establish the connectivity of protons and carbons within the molecules, ultimately leading to the proposed structures.

Comparative Analysis and Signaling Pathways

The following diagrams illustrate the workflow for the original structure elucidation and the isomeric relationship between Coumamidine gamma 1 and gamma 2.

Caption: Workflow for the isolation and structural elucidation of Coumamidine isomers.

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References

- 1. Study on the Mass Spectrometry Cleavage Pattern of Quinolone Antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
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